

Technical Guide: Synthesis of N1-(2-Methoxyethyl)-1,2-ethanediamine

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Compound of Interest

Compound Name: (2-AMINOETHYL)(2-METHOXYETHYL)AMINE

CAS No.: 19815-35-1

Cat. No.: B3249836

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Executive Summary & Molecule Profile

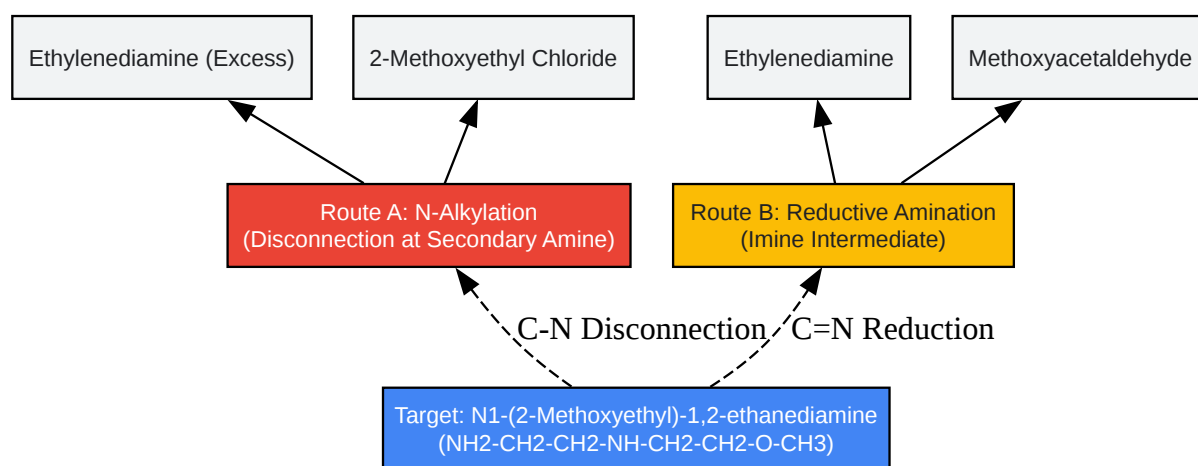
N1-(2-Methoxyethyl)-1,2-ethanediamine is a unsymmetrical diamine featuring a primary amine, a secondary amine, and an ether linkage.^[1] It serves as a critical "soft" chelating ligand in coordination chemistry and a flexible linker in medicinal chemistry (e.g., kinase inhibitor side chains).

Physicochemical Profile

Property	Value	Note
CAS Number	19815-35-1	
Formula		
MW	118.18 g/mol	
Boiling Point	~165–170 °C (est.)	Based on N-ethylethylenediamine analogs
Density	~0.92 g/mL	
Solubility	Miscible in , EtOH	Hygroscopic

Retrosynthetic Analysis & Pathway Logic

To design a robust synthesis, we must analyze the disconnection of the C-N bonds. The asymmetry of the molecule dictates that we either alkylate the diamine or build the amine backbone from the ether.



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Figure 1: Retrosynthetic logic illustrating the two primary feasible pathways.

Primary Pathway: Nucleophilic Substitution (The "Workhorse" Method)

This is the most accessible route for laboratories equipped for distillation. The core challenge is polyalkylation. Ethylenediamine (EDA) has two primary amines; once one is alkylated, the resulting secondary amine is more nucleophilic than the primary starting material, leading to

-bis-substitution.^[1]

Solution: Use a massive molar excess of Ethylenediamine (5:1 to 10:1 ratio).

Experimental Protocol

Scale: 100 mmol Product Target

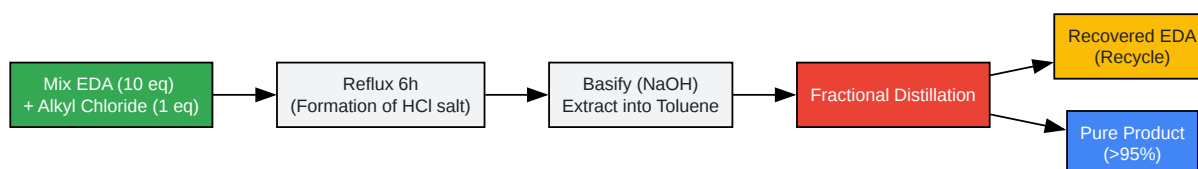
Reagents

- Ethylenediamine (EDA): 60.1 g (1.0 mol) [Excess]
- 2-Methoxyethyl Chloride: 9.45 g (0.1 mol) [Limiting Reagent]
- Solvent: Neat (EDA acts as solvent) or Ethanol (50 mL)
- Base: Sodium Hydroxide (NaOH) pellets for workup.

Step-by-Step Methodology

- Setup: Equip a 250 mL 3-neck round-bottom flask with a reflux condenser, a pressure-equalizing addition funnel, and a magnetic stir bar. Flush with .
- Charge: Add Ethylenediamine (1.0 mol) to the flask. Heat to 60°C.
- Addition: Add 2-Methoxyethyl chloride (0.1 mol) dropwise over 60 minutes.
 - Causality: Slow addition ensures the concentration of the alkylating agent remains low relative to the EDA, statistically favoring mono-alkylation.^[1]

- Reflux: Raise temperature to reflux (~117°C) for 4–6 hours.
 - Monitoring: Monitor consumption of alkyl chloride via GC-FID or TLC (ninhydrin stain).
- Neutralization: Cool to room temperature. The reaction generates HCl, forming the amine hydrochloride salt. Add stoichiometric NaOH (4.0 g, 0.1 mol) dissolved in minimal water to liberate the free amine.
- Salt Removal: Add 100 mL diethyl ether or toluene. The NaCl/salts will precipitate or form a brine layer. Separate the organic phase.[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Distillation (Critical):
 - Fraction 1: Recover excess Ethylenediamine (BP 116°C). Note: This can be recycled.[\[5\]](#)
 - Fraction 2: Collect N1-(2-Methoxyethyl)-1,2-ethanediamine (Target). Expected BP range: 165–175°C (atmospheric) or ~70–75°C at 15 mmHg.
 - Residue: Bis-substituted byproducts remain in the pot.



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Figure 2: Process flow for the direct alkylation route emphasizing purification.

Secondary Pathway: Reductive Amination (The "Selective" Method)

If high purity is required without rigorous distillation, reductive amination is superior. It avoids polyalkylation because the intermediate imine forms 1:1.

Reagents:

- Methoxyacetaldehyde (commercially available as acetal, requires hydrolysis, or generated in situ).[1]
- Ethylenediamine (Excess).[6][7][8]
- Reducing Agent: Sodium Triacetoxyborohydride (

) or

 /Pd-C.

Protocol Overview

- Imine Formation: React Methoxyacetaldehyde (1 eq) with Ethylenediamine (3 eq) in Dichloromethane (DCM) or Methanol at 0°C.
 - Note: Excess EDA is still used to prevent two aldehydes reacting with one diamine (forming the di-imine).
- Reduction: Add

 (1.5 eq) portion-wise. Stir at RT for 12h.[8]
- Quench: Add saturated

 .
- Extraction: Extract with DCM. The unreacted EDA stays in the aqueous phase (if pH is managed) or is removed via evaporation.

Pros/Cons:

- Pros: Higher selectivity for mono-substitution.
- Cons: Methoxyacetaldehyde is expensive and unstable; Boron waste requires disposal.

Quality Control & Validation

To establish Trustworthiness (Part 2 of requirements), the synthesized product must be validated.

Method	Expected Signal	Interpretation
1H NMR ()	3.35 (s, 3H,)	Confirms methoxy group integrity.[1]
3.4–3.5 (t, 2H,)	Ether-adjacent methylene.[1]	
2.6–2.8 (m, 6H,)	Amine-adjacent methylenes (complex overlap).[1]	
GC-MS	Molecular Ion () = 118	Confirms MW.
Fragment m/z = 45 ()	Characteristic ether cleavage.	
Titration	Potentiometric ()	Two inflection points (Primary vs Secondary amine).

Safety & Handling

- Ethylenediamine: Corrosive, sensitizer, and lachrymator.[1] Handle in a fume hood.
- 2-Methoxyethyl Chloride: Potential alkylating agent (genotoxic). Use barrier gloves (Nitrile/Laminate) and avoid inhalation.
- Exotherm: The reaction of amines with alkyl halides is exothermic; control addition rates.

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